Application Note: Scalable Synthetic Routes for Bridged Morpholine Scaffolds

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Compound of Interest

Compound Name:	*1-methyl-2-oxa-5-azabicyclo[2.2.1]heptane*
CAS No.:	*1935565-29-9*
Cat. No.:	*B6282654*

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Executive Summary

Bridged morpholines function as bioisosteres of morpholine, piperazine, and piperidine rings. By introducing a bridge, these scaffolds lock the heterocycle into a specific conformation (often a boat or twist-boat), reducing the entropic penalty of binding to a protein target. However, their adoption in drug discovery is often limited by the lack of robust, scalable synthetic routes.

This guide details the process chemistry for three high-value scaffolds:

- 2-Oxa-5-azabicyclo[2.2.1]heptane: A compact, rigid scaffold often used to replace morpholine or proline.
- 8-Oxa-3-azabicyclo[3.2.1]octane: A larger, bridged system derived from furan precursors.
- 9-Oxa-3-azabicyclo[3.3.1]nonane: A homologated scaffold offering unique spatial vectors.

Scaffold I: 2-Oxa-5-azabicyclo[2.2.1]heptane

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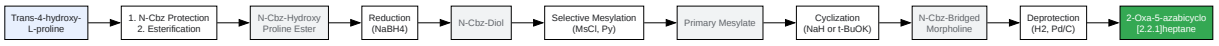
Route Analysis & Strategy

The most scalable route to this scaffold utilizes trans-4-hydroxy-L-proline as a chiral pool starting material. This approach is superior to de novo synthesis because it fixes the stereochemistry (

) early and avoids expensive chiral resolution.

- Key Challenge: Efficient cyclization of the diol intermediate without racemization or polymerization.
- Solution: An intramolecular nucleophilic displacement of a mesylate intermediate. The use of N-Cbz protection is preferred over N-Boc for scale-up due to the stability of Cbz during the acidic mesylation conditions and its clean removal via hydrogenation.

Synthetic Workflow (Graphviz)



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Figure 1: Synthetic workflow for (1S,4S)-2-oxa-5-azabicyclo[2.2.1]heptane starting from hydroxyproline.

Detailed Protocol

Scale: 100 g input (Validated)

- Protection/Esterification: Treat trans-4-hydroxy-L-proline (100 g) with Cbz-Cl (1.1 equiv) in aqueous NaOH/THF. Following workup, reflux the crude acid in MeOH with catalytic

  to yield the methyl ester.
- Reduction: Dissolve the ester in EtOH/THF. Add

  (2.5 equiv) portion-wise at 0°C. Stir at RT for 16h. Quench with sat.

  . Extract with EtOAc to obtain the diol (approx. 90% yield).

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- Cyclization Sequence:
  - Dissolve the diol in dry pyridine. Add MsCl (1.1 equiv) at -10°C to selectively mesylate the primary alcohol.
  - Critical Control Point: Monitor by TLC/HPLC to ensure no bis-mesylation occurs.
  - Add

    (2.0 equiv) in THF to the crude mesylate to induce cyclization. Heat to 60°C for 2h.
- Deprotection: Hydrogenate the N-Cbz intermediate (10% Pd/C, 1 atm

  , MeOH) to yield the free amine.

Scaffold II: 8-Oxa-3-azabicyclo[3.2.1]octane[1][2][3]

Route Analysis & Strategy

This scaffold is best accessed via a "concise and practical" route developed from furan-2,5-dicarboxylic acid (FDCA). This route is notable for its "green" chemistry principles, utilizing a solvent-free thermal cyclization step that is highly amenable to multi-kilogram scale-up.

- Key Advantage: Avoids hazardous reagents like diazomethane or expensive metal catalysts.
- Mechanism: Hydrogenation of the furan ring followed by thermal dehydration of the diammonium salt to form the imide.

Synthetic Workflow (Graphviz)



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Figure 2: Solvent-free cyclization route for 8-oxa-3-azabicyclo[3.2.1]octane.

Detailed Protocol

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Scale: 50 g input (Validated)

- Hydrogenation: Suspend furan-2,5-dicarboxylic acid (50 g) in AcOH. Add 5% Pd/C (10 wt%). Hydrogenate at 60°C (1 atm) until uptake ceases. Filter and concentrate to obtain cis-tetrahydrofuran-2,5-dicarboxylic acid.
- Salt Formation: Dissolve the diacid in concentrated aqueous ammonia. Evaporate to dryness to yield the diammonium salt as a white solid.
- Thermal Cyclization (The "Melt"):
  - Place the dry diammonium salt in a flask equipped with an overhead stirrer.
  - Heat the solid to 230°C. The solid will melt and evolve water/ammonia.
  - Maintain temperature for 6h. The material resolidifies as the imide forms.
  - Yield: ~75-80% of the bicyclic imide.
- Reduction: Suspend the imide in THF. Add

  (3.0 equiv) or

  . Reflux for 4h. Quench carefully and isolate the amine as the hydrochloride salt.

Scaffold III: 9-Oxa-3-azabicyclo[3.3.1]nonane

Route Analysis

Similar to Scaffold II, this homologated structure is derived from 4H-pyran-2,6-dicarboxylic acid (chelidonic acid derivative). The larger ring size (3.3.1 system) creates a deeper "basket" shape, useful for targeting larger hydrophobic pockets in kinases (e.g., mTOR/PI3K).

Detailed Protocol

Scale: 25 g input

- Precursor Preparation: Hydrogenate 4H-pyran-2,6-dicarboxylic acid (using Pd/C in water/AcOH) to yield the saturated cis-tetrahydropyran-2,6-dicarboxylic acid.

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- Ammonium Salt: Convert to the diammonium salt via treatment with aqueous

  .

- Cyclization: Heat the salt at 230°C (solvent-free) to effect double condensation, yielding 9-oxa-3-azabicyclo[3.3.1]nonane-2,4-dione.

- Reduction: Reduce the imide using Borane-THF complex to afford the final amine.

Comparative Data & Scalability Metrics

The following table summarizes the key process parameters for selecting the appropriate route.

Feature	2-Oxa-5-aza [2.2.1]	8-Oxa-3-aza [3.2.1]	9-Oxa-3-aza [3.3.1]
Starting Material	Trans-4-hydroxy-L-proline	Furan-2,5-dicarboxylic acid	4H-Pyran-2,6-dicarboxylic acid
Chirality	Chiral Pool (Enantiopure)	Meso (Achiral)	Meso (Achiral)
Key Step	Intramolecular Displacement	Thermal Imide Formation	Thermal Imide Formation
Atom Economy	Moderate (Leaving groups)	High (Water/NH3 byproduct)	High
Scalability	High (Standard reactors)	Very High (Solvent-free step)	Very High
Cost Driver	Cbz-Cl, Reducing agent	Heating energy	Precursor availability

References

- Concise syntheses of bridged morpholines. Source: RSC Advances, 2016, 6, 53955-53957. Context: Describes the solvent-free thermal cyclization route for Scaffolds II and III. Link: [Link]

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- An improved and efficient method for synthesis of (1S,4S)-2-oxa-5-azabicyclo[2.2.1]heptane. Source: Chinese Chemical Letters, 2013, 24(11), 1023-1026. Context: Validated protocol for the hydroxyproline route using N-Cbz protection. Link:[Link]
- Synthesis of Bridged Bicyclic Morpholine Amino Acids as Compact Modules for Medicinal Chemistry. Source: Chemistry Letters, 2017. Context: Discusses the utility of these scaffolds in drug design and alternative synthetic approaches. Link:[Link]
- Proton Relay Catalysis Enables the Synthesis of 2-Oxa- and 2-Azabicyclo[2.2.1]heptanes. Source: J. Am. Chem. Soc. 2021.[1] Context: Advanced catalytic method for 2-oxa-5-aza synthesis (alternative to hydroxyproline route). Link:[Link]

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